

Solubility of 1-Fluoroheptane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-Fluoroheptane

Cat. No.: B1584036

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This technical guide provides a comprehensive overview of the solubility of **1-fluoroheptane** in various organic solvents. Due to a notable absence of specific quantitative solubility data in publicly available scientific literature, this document focuses on the qualitative solubility, the underlying principles governing it, and the experimental methodologies for its determination.

Introduction to 1-Fluoroheptane

1-Fluoroheptane (C₇H₁₅F) is a halogenated alkane characterized by a seven-carbon chain with a single fluorine atom at the terminal position. Its physical properties are summarized in the table below. The presence of the highly electronegative fluorine atom introduces a degree of polarity to an otherwise nonpolar alkyl chain, influencing its intermolecular interactions and, consequently, its solubility in different media.

Table 1: Physical Properties of **1-Fluoroheptane**

Property	Value
Molecular Formula	C7H15F
Molecular Weight	118.19 g/mol
Boiling Point	117.9 °C
Melting Point	-73 °C
Density	0.8029 g/cm ³

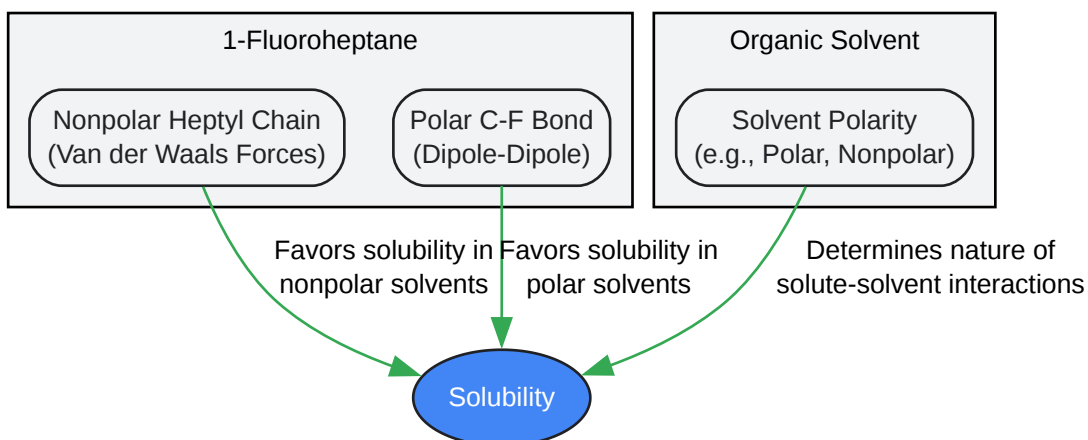
Principles of Solubility

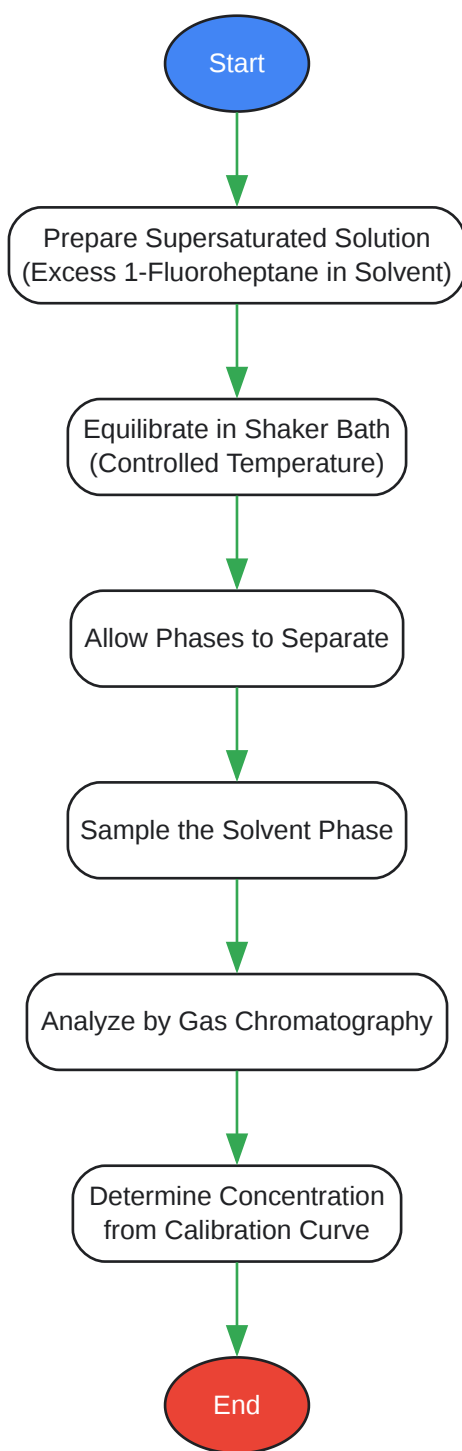
The solubility of a substance is governed by the principle of "like dissolves like," which states that substances with similar intermolecular forces are more likely to be soluble in one another. The dissolution process involves the breaking of solute-solute and solvent-solvent interactions and the formation of new solute-solvent interactions.

1-Fluoroheptane possesses a long, nonpolar alkyl tail and a polar C-F bond. This amphipathic nature dictates its solubility behavior. The primary intermolecular forces at play are:

- Van der Waals Forces (London Dispersion Forces): Dominant in the nonpolar alkyl chain.
- Dipole-Dipole Interactions: Arising from the polar carbon-fluorine bond.

The following diagram illustrates the key factors influencing the solubility of **1-fluoroheptane** in an organic solvent.





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